

# Application of FUBP1-IN-1 in Neuroblastoma Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: *FUBP1-IN-1*

Cat. No.: *B2719463*

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## Introduction

The Far Upstream Element (FUSE) Binding Protein 1 (FUBP1) has been identified as a significant oncogene in the development and progression of neuroblastoma (NB), operating independently of the well-known MYCN amplification.[1] In neuroblastoma, FUBP1 expression is elevated and correlates with increased malignancy and poorer patient survival.[1] Its oncogenic activity stems from its role in promoting cell proliferation and inhibiting apoptosis by enhancing glycolysis.[1] This metabolic reprogramming is achieved through the FUBP1-HIF1 $\alpha$ -LDHB signaling axis.[1] **FUBP1-IN-1** is a potent small molecule inhibitor that disrupts the interaction between FUBP1 and its target FUSE DNA sequence, making it a valuable tool for investigating the therapeutic potential of FUBP1 inhibition in neuroblastoma.[2]

These application notes provide detailed protocols for utilizing **FUBP1-IN-1** in neuroblastoma research, focusing on methods to assess its impact on cell viability and the FUBP1 signaling pathway.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **FUBP1-IN-1** and provide an example of expected data from a cell viability assay.

Table 1: **FUBP1-IN-1** Inhibitor Properties

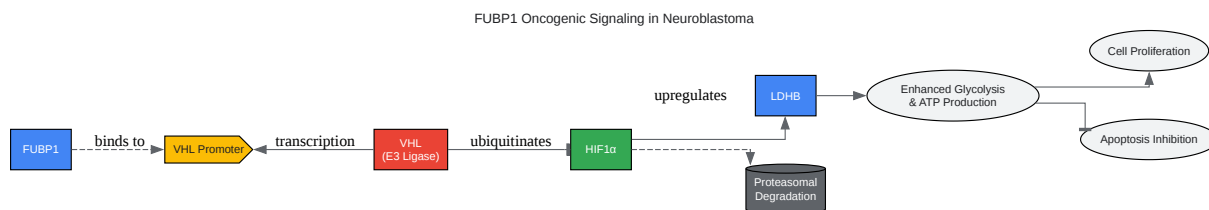
Parameter	Value	Reference
Target	FUSE Binding Protein 1 (FUBP1)	[2]
Mechanism of Action	Interferes with the binding of FUBP1 to its single-stranded target DNA FUSE sequence.	[2]
IC <sub>50</sub>	11.0 µM	[2]
Molecular Formula	C <sub>21</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub> S	
Molecular Weight	377.46 g/mol	

Table 2: Example Data - Effect of **FUBP1-IN-1** on Neuroblastoma Cell Viability (SH-SY5Y cells, 48h)

FUBP1-IN-1 Conc. (µM)	% Cell Viability (Mean ± SD)
0 (Vehicle Control)	100 ± 4.5
1	92 ± 5.1
5	75 ± 3.8
10	54 ± 4.2
20	31 ± 3.5
50	15 ± 2.9

## Visualized Signaling Pathways and Workflows

### FUBP1 Signaling Pathway in Neuroblastoma

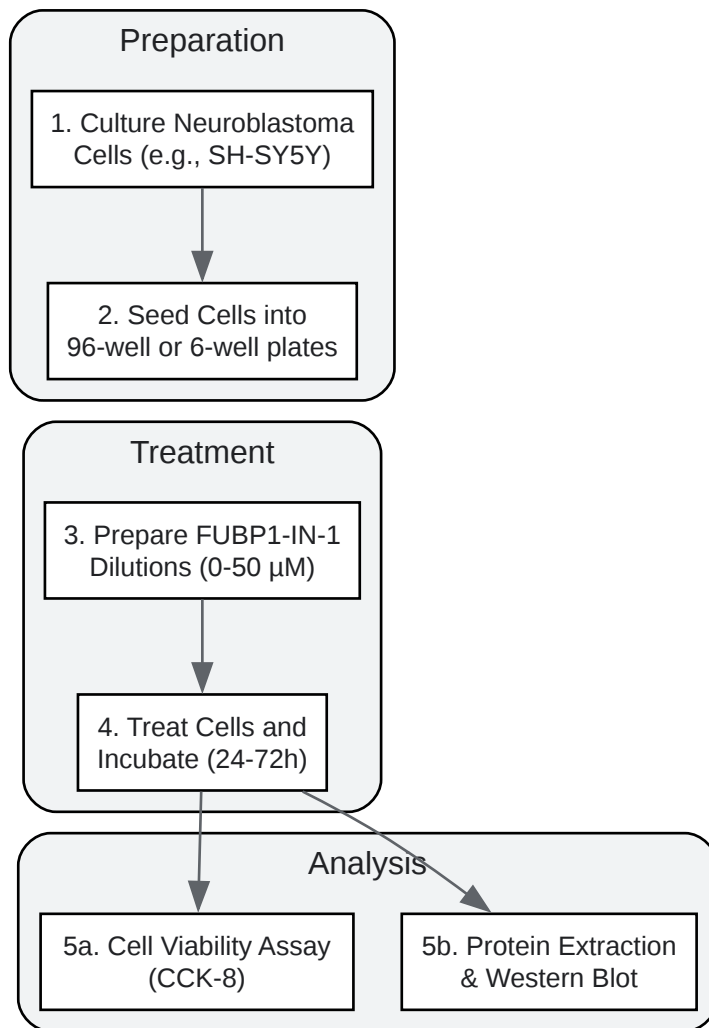


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Caption: FUBP1 signaling pathway in neuroblastoma.

## Experimental Workflow for FUBP1-IN-1 Treatment

## Workflow for FUBP1-IN-1 In Vitro Testing

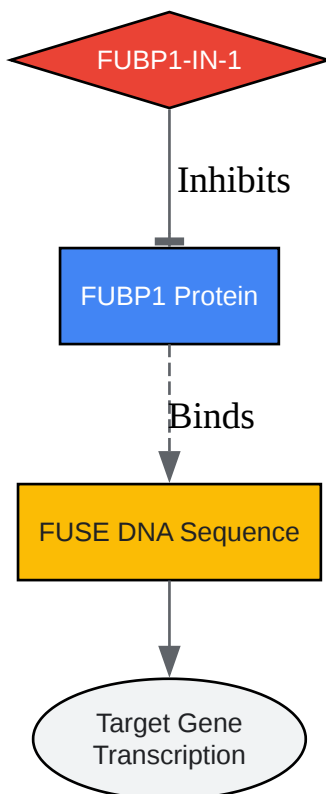


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Caption: General experimental workflow for testing **FUBP1-IN-1**.

## FUBP1-IN-1 Mechanism of Action

## Mechanism of FUBP1-IN-1 Inhibition



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## References

- 1. FUBP1 promotes neuroblastoma proliferation via enhancing glycolysis-a new possible marker of malignancy for neuroblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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